Application Notes and Protocols: Indane Amino Acids in Drug Design

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Compound of Interest

Compound Name:	*2-amino-2-(2,3-dihydro-1H-inden-1-yl)acetic acid*
CAS No.:	*179185-78-5*
Cat. No.:	*B180260*

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Introduction

Indane amino acids represent a class of conformationally constrained phenylalanine analogues that have garnered significant attention in medicinal chemistry. The rigid indane scaffold reduces the conformational flexibility of the amino acid, which can lead to increased potency, selectivity, and improved pharmacokinetic properties of drug candidates. This document provides a detailed overview of the applications of indane amino acids in drug design, focusing on their use as anticancer agents, CGRP receptor antagonists for migraine treatment, and monoamine oxidase (MAO) inhibitors for neurodegenerative diseases.

Applications of Indane Amino Acids

The unique structural features of indane amino acids make them versatile scaffolds in drug discovery. Their rigid framework allows for the precise orientation of pharmacophoric groups, leading to enhanced interactions with biological targets.

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Anticancer Agents

Indane-containing compounds have shown promise as anticancer agents, with some acting as topoisomerase II inhibitors. Topoisomerase II is a crucial enzyme in DNA replication and transcription, making it an attractive target for cancer therapy. By stabilizing the enzyme-DNA cleavage complex, these inhibitors induce DNA strand breaks and trigger apoptosis in cancer cells.

Quantitative Data: Anticancer Activity of Indane Derivatives

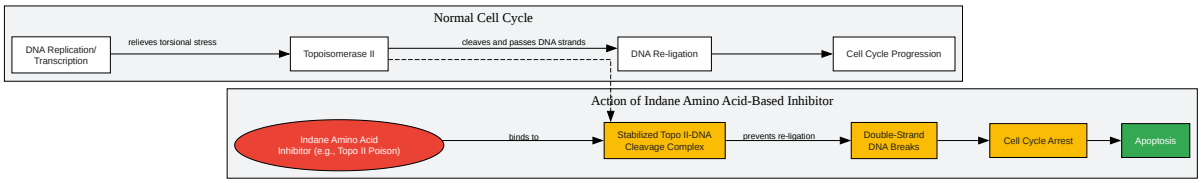
The following table summarizes the in vitro cytotoxic activity of various indane and indazole derivatives against a panel of human cancer cell lines.

Compound	Cell Line	IC50 (μM)	Reference
Indazole Derivative 1	A549 (Lung)	4.66 ± 0.45	[1]
	K562 (Leukemia)	9.32 ± 0.59	[1]
	PC-3 (Prostate)	15.48 ± 1.33	[1]
	HepG2 (Liver)	12.67 ± 1.31	[1]
Indazole Derivative 2	A549 (Lung)	5.25 ± 0.57	[1]
	K562 (Leukemia)	6.97 ± 0.99	[1]
Piperazine-Indazole 6o	K562 (Leukemia)	5.15 ± 0.55	[1]
	HEK-293 (Normal)	33.20 ± 3.83	[1]
Mercapto-Indazole 5k	HepG2 (Liver)	3.32 ± 0.43	[1]
	HEK-293 (Normal)	12.17 ± 2.85	[1]

Signaling Pathway: Topoisomerase II Inhibition

Indane-based topoisomerase II poisons interfere with the enzyme's catalytic cycle. They bind to the enzyme-DNA complex, preventing the re-ligation of the DNA strands. This leads to the accumulation of double-strand breaks, which triggers cell cycle arrest and apoptosis.

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Topoisomerase II Inhibition Pathway

CGRP Receptor Antagonists

Calcitonin gene-related peptide (CGRP) is a neuropeptide implicated in the pathophysiology of migraine. Antagonists of the CGRP receptor are a promising new class of drugs for the treatment of acute and preventive treatment of migraine. Indane amino acid derivatives have been developed as potent CGRP receptor antagonists.

Quantitative Data: CGRP Receptor Antagonism

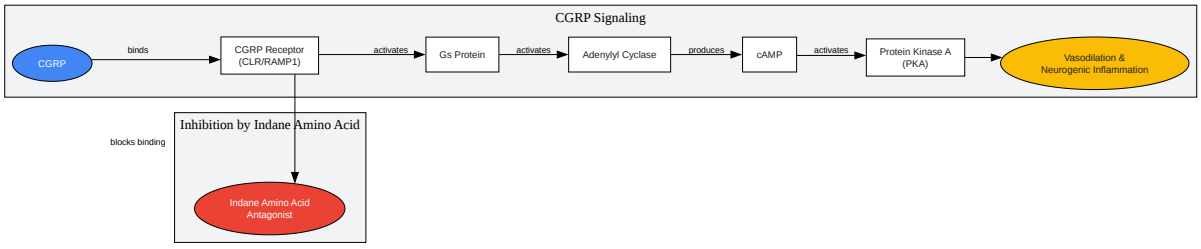
The following table presents the binding affinity and functional activity of an indane amino acid-based CGRP receptor antagonist.

Compound	Target	Assay	Value	Reference
CGRP Antagonist 1	CGRP Receptor	Ki	1.7 nM	[2]
IC50	5.7 nM	[2]		

Signaling Pathway: CGRP Receptor Antagonism

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CGRP binds to its receptor, a complex of the calcitonin receptor-like receptor (CLR) and receptor activity-modifying protein 1 (RAMP1). This binding primarily activates the Gs alpha subunit of the associated G protein, leading to adenylyl cyclase activation and increased intracellular cyclic AMP (cAMP). This signaling cascade is implicated in the vasodilation and neurogenic inflammation associated with migraine. Indane amino acid-based antagonists competitively block CGRP from binding to its receptor, thereby inhibiting this downstream signaling.



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CGRP Receptor Signaling and Inhibition

Monoamine Oxidase (MAO) Inhibitors

Monoamine oxidases (MAO-A and MAO-B) are enzymes that catalyze the oxidative deamination of monoamine neurotransmitters such as dopamine, serotonin, and norepinephrine. Imbalances in these neurotransmitters are associated with neurodegenerative diseases like Parkinson's and Alzheimer's disease. Indane derivatives, such as rasagiline, are potent and selective MAO inhibitors.

Quantitative Data: MAO Inhibition

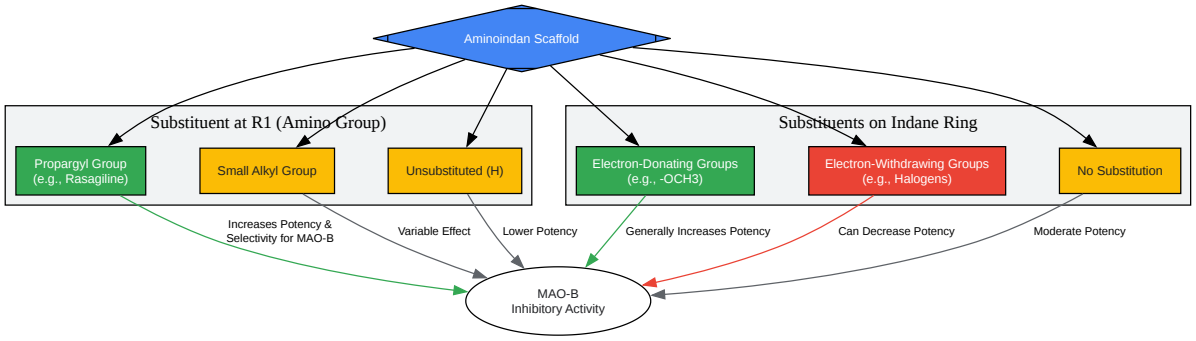
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The following table summarizes the inhibitory activity of various 2-heteroarylidene-1-indanone derivatives against human MAO-A and MAO-B.

Compound	MAO-A IC50 (μM)	MAO-B IC50 (μM)	Reference
Derivative 1	>10	0.0044	[3]
Derivative 2	0.061	0.0068	[3]
Derivative 3	0.125	0.012	[3]
Derivative 4	0.852	1.53	[3]

Logical Relationships: Structure-Activity Relationship (SAR) of Aminoindan MAO Inhibitors

The inhibitory potency and selectivity of aminoindan derivatives against MAO-A and MAO-B are influenced by the nature and position of substituents on the indane ring and the amino group. This diagram illustrates the general SAR trends observed for these compounds.



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Structure-Activity Relationship for MAO Inhibitors

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Experimental Protocols

Synthesis of 2-Aminoindane-2-carboxylic Acid

This protocol describes a general method for the synthesis of the parent indane amino acid, 2-aminoindane-2-carboxylic acid.

Experimental Workflow



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Synthesis Workflow for 2-Aminoindane-2-carboxylic Acid

Methodology[4]

- Monoalkylation: A Ni(II)-complex of a glycine Schiff base is monoalkylated with o-dibromoxylylene under phase-transfer conditions. This reaction typically proceeds in high yield.
- Cyclization: The resulting intermediate is cyclized without purification under homogeneous conditions using a strong base like sodium tert-butoxide in dimethylformamide (DMF).
- Decomposition and Purification: The final product complex is decomposed to afford 2-aminoindane-2-carboxylic acid. The desired amino acid is then purified, often by recrystallization.

MTT Assay for Anticancer Activity

The MTT assay is a colorimetric assay for assessing cell metabolic activity, which serves as a measure of cell viability.

Methodology[5][6][7]

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- Cell Seeding: Plate cancer cells in a 96-well plate at a desired density and allow them to adhere overnight.
- Compound Treatment: Treat the cells with various concentrations of the indane amino acid derivative and incubate for a specified period (e.g., 24, 48, or 72 hours).
- MTT Addition: Add MTT solution (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) to each well and incubate for 2-4 hours. Viable cells with active mitochondria will reduce the yellow MTT to purple formazan crystals.
- Solubilization: Add a solubilizing agent (e.g., DMSO or a solution of SDS in HCl) to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance of the solution at a wavelength of 570 nm using a microplate reader. The absorbance is directly proportional to the number of viable cells.
- Data Analysis: Calculate the percentage of cell viability compared to the untreated control and determine the IC50 value (the concentration of the compound that inhibits cell growth by 50%).

CGRP Receptor Binding Assay

This assay is used to determine the binding affinity of a compound for the CGRP receptor.

Methodology[8][9]

- Membrane Preparation: Prepare cell membranes from a cell line expressing the human CGRP receptor (e.g., SK-N-MC cells).
- Binding Reaction: Incubate the cell membranes with a radiolabeled CGRP ligand (e.g., [125I]-CGRP) and varying concentrations of the test compound (indane amino acid derivative) in a suitable binding buffer.
- Incubation: Allow the binding reaction to reach equilibrium.
- Separation of Bound and Free Ligand: Separate the membrane-bound radioligand from the free radioligand, typically by rapid filtration through a glass fiber filter.

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- Radioactivity Measurement: Measure the radioactivity retained on the filter using a gamma counter.
- Data Analysis: Determine the concentration of the test compound that inhibits 50% of the specific binding of the radioligand (IC50). The binding affinity (Ki) can then be calculated using the Cheng-Prusoff equation.

Monoamine Oxidase (MAO) Inhibition Assay

This assay measures the ability of a compound to inhibit the activity of MAO-A and MAO-B.

Methodology[10]

- Enzyme Preparation: Use a source of human recombinant MAO-A or MAO-B.
- Reaction Mixture: Prepare a reaction mixture containing the MAO enzyme, a suitable buffer, and the test compound at various concentrations.
- Substrate Addition: Initiate the reaction by adding a substrate for MAO (e.g., kynuramine or p-tyramine). The enzymatic reaction produces hydrogen peroxide.
- Detection: The production of hydrogen peroxide is measured using a fluorescent probe (e.g., Amplex Red) in the presence of horseradish peroxidase (HRP). The fluorescence intensity is proportional to the MAO activity.
- Fluorescence Measurement: Measure the fluorescence using a microplate reader at the appropriate excitation and emission wavelengths.
- Data Analysis: Calculate the percentage of MAO inhibition for each concentration of the test compound and determine the IC50 value.

Conclusion

Indane amino acids are a valuable class of constrained amino acids with broad applications in drug design. Their rigid scaffold provides a platform for the development of potent and selective inhibitors for a variety of biological targets. The data and protocols presented in this document highlight their potential in the development of novel therapeutics for cancer, migraine, and

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neurodegenerative diseases. Further exploration of the chemical space around the indane nucleus is likely to yield new drug candidates with improved pharmacological profiles.

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